

An In-depth Technical Guide to 4-Methanesulfinylphenethyl Bromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (+/-)-4-Methanesulfinylphenethyl
bromide

Cat. No.: B13878339

[Get Quote](#)

A Note on Nomenclature: Initial searches for "4-Methanesulfinylphenethyl bromide" did not yield a known chemical entity. This guide will focus on the closely related and commercially available compound, 4-Methylphenethyl bromide, which is likely the intended subject of interest. This document will provide a comprehensive overview of its chemical properties, synthesis, and applications, particularly for researchers, scientists, and professionals in drug development.

Core Compound Identification and Properties

4-Methylphenethyl bromide is an organobromine compound that serves as a valuable building block in organic synthesis. Its structure features a phenethyl group with a methyl substituent at the para position of the benzene ring and a bromine atom attached to the ethyl side chain.

Chemical Formula and Molecular Weight

The chemical formula for 4-Methylphenethyl bromide is $C_9H_{11}Br$.^{[1][2]} Its molecular weight is 199.09 g/mol.^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of 4-Methylphenethyl bromide is presented in the table below.

Property	Value	Source
CAS Number	6529-51-7	[1]
Linear Formula	CH ₃ C ₆ H ₄ CH ₂ CH ₂ Br	
Appearance	Clear, colorless oil	[3]
Density	1.306 g/mL at 25 °C	[2]
Boiling Point	100-101 °C at 9 mmHg	
Refractive Index	n ₂₀ /D 1.550	
Flash Point	110 °C (closed cup)	

Structural Representation

The two-dimensional structure of 4-Methylphenethyl bromide is depicted below.

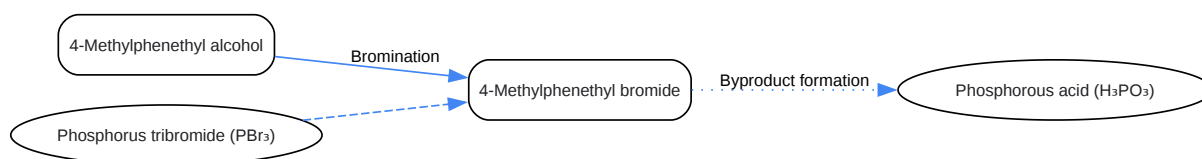
Caption: 2D Structure of 4-Methylphenethyl bromide.

Synthesis and Mechanistic Insights

The synthesis of 4-Methylphenethyl bromide can be achieved through several established organic chemistry methodologies. A common and effective approach involves the bromination of 4-methylphenethyl alcohol.

Synthetic Pathway

The overall synthetic transformation is illustrated in the following diagram:



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for 4-Methylphenethyl bromide.

Detailed Experimental Protocol

Materials:

- 4-Methylphenethyl alcohol
- Phosphorus tribromide (PBr₃)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask, dropping funnel, reflux condenser, magnetic stirrer, separatory funnel, rotary evaporator.

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-methylphenethyl alcohol in anhydrous diethyl ether.
- Cool the solution in an ice bath to 0 °C.
- Slowly add phosphorus tribromide dropwise to the stirred solution. An exothermic reaction will occur. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Carefully quench the reaction by slowly pouring the mixture over ice.

- Transfer the mixture to a separatory funnel and wash sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by vacuum distillation to yield pure 4-Methylphenethyl bromide as a colorless oil.[3]

Causality Behind Experimental Choices:

- Inert Atmosphere: Prevents side reactions with atmospheric moisture and oxygen.
- Anhydrous Solvents: Phosphorus tribromide reacts violently with water.
- Controlled Addition at Low Temperature: The reaction is exothermic, and slow addition at 0 °C helps to control the reaction rate and prevent the formation of byproducts.
- Aqueous Workup: The washing steps are crucial to remove unreacted reagents and acidic byproducts. Sodium bicarbonate neutralizes any remaining acid.

Role in Drug Discovery and Development

Organobromine compounds, such as 4-Methylphenethyl bromide, are important intermediates in the synthesis of pharmaceuticals. The presence of the bromine atom provides a reactive handle for various coupling reactions, while the methyl group can influence the pharmacokinetic and pharmacodynamic properties of a molecule.

The "Magic Methyl" Effect

The introduction of a methyl group, often referred to as the "magic methyl" effect in medicinal chemistry, can have profound and sometimes unpredictable effects on a drug candidate's properties.[4] These effects can include:

- Increased Potency: The methyl group can enhance binding to the target protein through favorable hydrophobic interactions.

- **Improved Metabolic Stability:** A strategically placed methyl group can block sites of metabolic attack by cytochrome P450 enzymes, thereby increasing the drug's half-life.
- **Enhanced Selectivity:** The steric bulk of the methyl group can favor binding to the desired target over off-targets.

Bromine in Medicinal Chemistry

The bromine atom in 4-Methylphenethyl bromide is a versatile functional group for drug design.

[5] Its utility stems from:

- **Leaving Group Ability:** Bromide is an excellent leaving group in nucleophilic substitution reactions, allowing for the facile introduction of other functional groups.
- **Halogen Bonding:** The bromine atom can participate in halogen bonding, a non-covalent interaction that can contribute to the binding affinity of a ligand to its protein target.[5]
- **Bioisosteric Replacement:** Bromine can be used as a bioisostere for other groups to modulate a compound's physicochemical properties.

The combination of the "magic methyl" and the reactive bromide in one molecule makes 4-Methylphenethyl bromide a valuable starting material for the synthesis of a diverse range of biologically active compounds.

Spectroscopic Characterization

The structure of 4-Methylphenethyl bromide can be confirmed using various spectroscopic techniques. While a complete, curated set of spectra is not publicly available, the expected spectral features are outlined below.

Spectroscopic Technique	Expected Features
^1H NMR	- Aromatic protons (AA'BB' system) in the range of 7.0-7.3 ppm. - A singlet for the methyl group protons around 2.3 ppm. - Two triplets for the ethyl side chain protons, one around 3.0 ppm (CH_2 adjacent to the aromatic ring) and another around 3.5 ppm (CH_2 adjacent to the bromine).
^{13}C NMR	- Aromatic carbon signals between 125-140 ppm. - A signal for the methyl carbon around 21 ppm. - Signals for the ethyl side chain carbons, one around 38 ppm (CH_2) and another around 33 ppm (CH_2Br).
IR Spectroscopy	- C-H stretching of the aromatic ring just above 3000 cm^{-1} . - C-H stretching of the alkyl groups just below 3000 cm^{-1} . - C=C stretching of the aromatic ring in the $1450\text{-}1600\text{ cm}^{-1}$ region. - A C-Br stretching absorption in the fingerprint region (typically $500\text{-}600\text{ cm}^{-1}$).
Mass Spectrometry	- A molecular ion peak (M^+) and an $\text{M}+2$ peak of nearly equal intensity, which is characteristic of a compound containing one bromine atom.

Safety and Handling

4-Methylphenethyl bromide is classified as a hazardous substance. It is an acute toxicant if swallowed, causes skin irritation, and may cause respiratory irritation. It is crucial to handle this compound with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, in a well-ventilated fume hood.

Conclusion

4-Methylphenethyl bromide is a key synthetic intermediate with significant applications in organic synthesis and drug discovery. Its unique combination of a reactive bromide and a strategically placed methyl group makes it a valuable precursor for the development of novel

therapeutic agents. A thorough understanding of its properties, synthesis, and reactivity is essential for its effective and safe utilization in a research and development setting.

References

- ERIC. (2023, September 11). Spectroscopy Data for Undergraduate Teaching.
- Organic Syntheses. (2005). Org. Synth. 2005, 81, 121.
- Sigma-Aldrich. 4-Methylphenethyl bromide 97%.
- Google Patents. EP0345478A1 - Process for the production of chloromethyl phenethyl bromide.
- PMC. (2023, August 15). The Magic Methyl and Its Tricks in Drug Discovery and Development.
- Organic Syntheses. dibromo-3',4',5',6'-tetrakis(4-bromophenyl).
- Journal of Material Chemistry C. Supporting Information.
- ResearchGate. (2019, March 6). NMR, mass spectroscopy, IR - finding compound structure?.
- Santa Cruz Biotechnology. 4-Methylphenethyl bromide.
- Sigma-Aldrich. 4-Methylphenethyl bromide 97%.
- PubChem. 4-Methylphenethyl bromide.
- Stenutz. 4-methylphenethyl bromide.
- PubChem. 4-Nitrophenethyl bromide.
- Organic Syntheses. 4,4'-dimethyl-1,1'-biphenyl.
- AIST. Spectral Database for Organic Compounds, SDBS.
- YouTube. (2017, February 24). Solving an Unknown Organic Structure using NMR, IR, and MS.
- Sigma-Aldrich. 4-Methoxyphenethyl bromide 97%.
- Benchchem. Experimental Protocols and Application Notes for Reactions Involving Dibromiodomethane.
- PrepChem.com. Preparation of 4-bromobenzyl bromide.
- YouTube. (2018, July 12). BROMOMETHANE (methyl bromide) SYNTHESIS.
- Sigma-Aldrich. 4-Methylphenethyl bromide 97%.
- SpringerLink. (2024, October 15). Introducing bromine to the molecular structure as a strategy for drug design.
- YouTube. (2025, October 15). Accelerating Drug Discovery: Enhanced Chemistry Strategies for NCEs, ADCs, and Emerging Modalities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-Methylphenethyl bromide | CAS 6529-51-7 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. 4-methylphenethyl bromide \[stenutz.eu\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [4. The Magic Methyl and Its Tricks in Drug Discovery and Development - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Introducing bromine to the molecular structure as a strategy for drug design | Journal of Medical Science \[jms.ump.edu.pl\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methanesulfinylphenethyl Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13878339/docs#an-in-depth-technical-guide-to-4-methanesulfinylphenethyl-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)